

Application Notes and Protocols: P-aminophenylacetyl-tuftsins for In Vivo Imaging

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Compound of Interest

Compound Name: *P-aminophenylacetyl-tuftsins*

Cat. No.: B12389181

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Introduction

Tuftsins, a naturally occurring tetrapeptide (Thr-Lys-Pro-Arg), is a potent immunomodulator that primarily targets macrophages, monocytes, and neutrophils. Its receptor has been identified as neuropilin-1 (Nrp1), which is overexpressed on various cell types, including activated macrophages and certain cancer cells. This targeted binding makes tuftsins and its analogs promising vectors for the delivery of imaging agents to sites of inflammation and tumors.

P-aminophenylacetyl-tuftsins is an N-terminally modified analog of tuftsins. The introduction of the p-aminophenylacetyl group provides a versatile chemical handle—a primary aromatic amine—for the conjugation of various imaging moieties, such as fluorescent dyes for optical imaging or chelators for nuclear imaging (PET/SPECT). This modification allows for the creation of targeted imaging probes while maintaining the biological activity of the parent tuftsins peptide.

These application notes provide an overview of the use of **P-aminophenylacetyl-tuftsins** for in vivo imaging, including its mechanism of action, protocols for probe synthesis and characterization, and standardized procedures for in vivo imaging experiments.

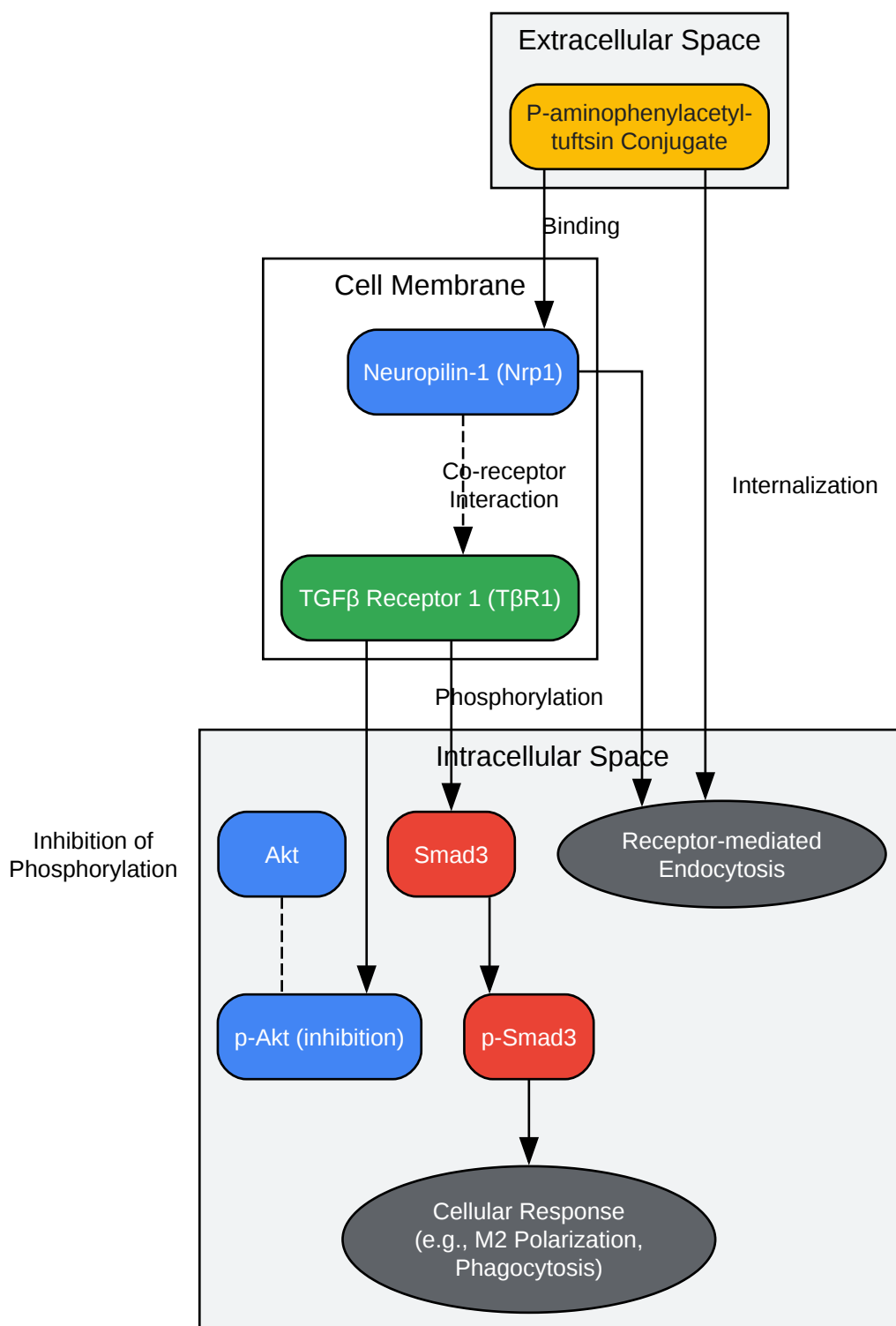
Principle and Applications

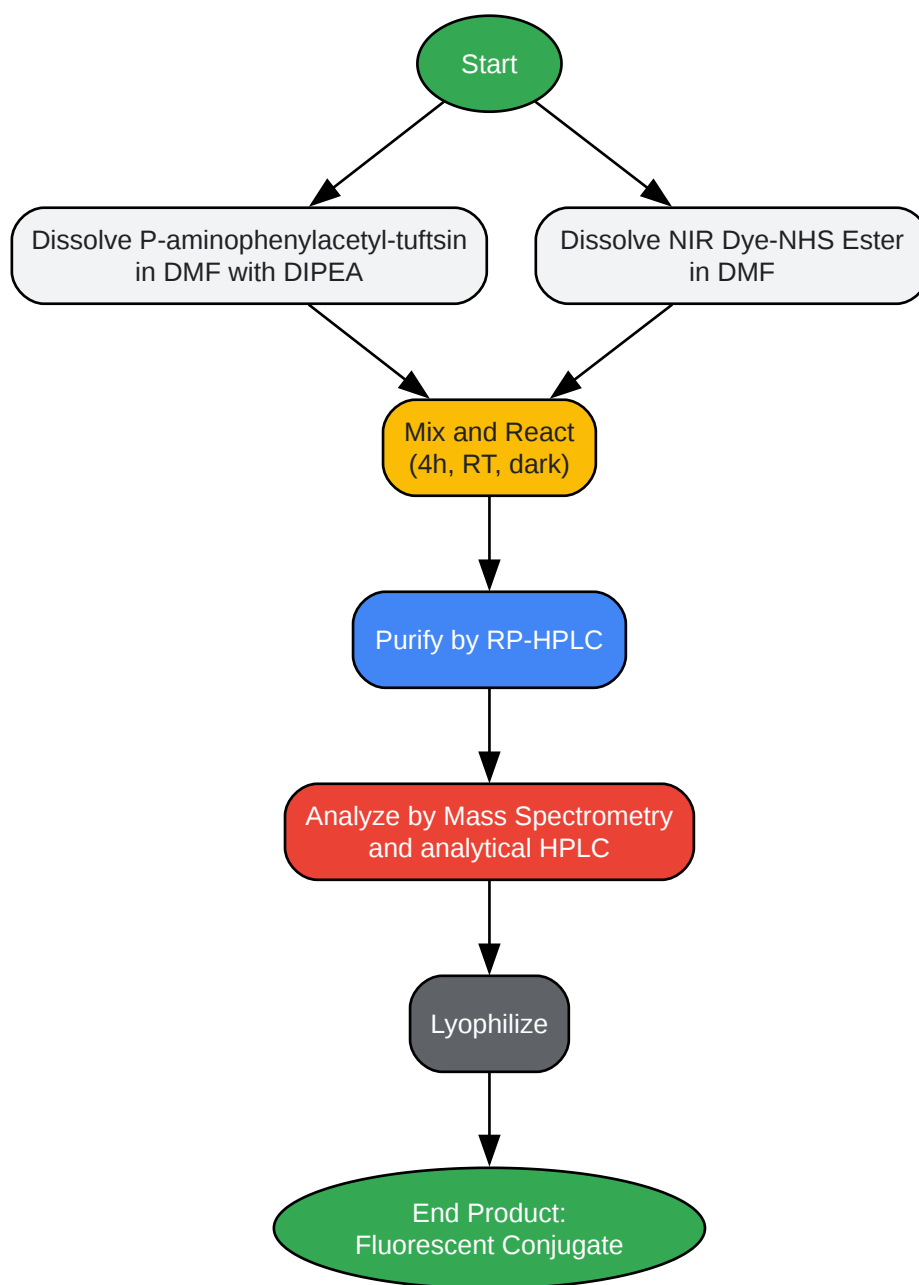
P-aminophenylacetyl-tuftsin-based imaging agents are designed to target cells expressing the tufts in receptor, Nrp1. Upon systemic administration, the tufts in moiety of the conjugate binds to Nrp1 on the surface of target cells. This specific binding and subsequent accumulation allow for the non-invasive visualization of tissues with high Nrp1 expression, which is often associated with:

- **Oncology:** Imaging of tumor-associated macrophages (TAMs) and certain cancer cells that overexpress Nrp1.
- **Inflammation:** Detection of inflammatory lesions characterized by the infiltration of macrophages and other phagocytic cells.
- **Immunotherapy Monitoring:** Assessing the response to therapies that modulate the immune system by imaging macrophage populations.

Signaling Pathway

Tufts in initiates its biological effects by binding to its receptor, neuropilin-1 (Nrp1). Nrp1, lacking a significant intracellular signaling domain, acts as a co-receptor. It has been demonstrated that tufts in signals through Nrp1 in conjunction with the canonical Transforming Growth Factor-beta (TGF β) signaling pathway.^{[1][2]} This interaction leads to the phosphorylation of Smad3 and a reduction in Akt phosphorylation, ultimately promoting an anti-inflammatory M2-like phenotype in microglia and macrophages.^{[1][2]} The binding of tufts in to its receptor also triggers receptor-mediated endocytosis, leading to the internalization of the tufts in-receptor complex.^[3]





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